Introduction: The Evolving Role of L-Leucine in Advanced Scientific Applications

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Compound of Interest

Compound Name: *L-LEUCINE UNLABELED*

Cat. No.: *B1580025*

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L-Leucine, an essential branched-chain amino acid (BCAA), has transcended its traditional role in sports nutrition to become a critical component in sophisticated pharmaceutical and biotechnological applications.[1][2][3] For researchers and drug development professionals, L-Leucine is not merely a metabolic building block but a highly functional molecule. Its utility spans from being a key nutrient in cell culture media for the production of biologics to acting as a functional excipient in complex drug delivery systems, such as dry powder inhalers where it enhances powder flow and aerosolization.[1][4] The success of these applications is fundamentally dependent on the purity and quality of the L-Leucine sourced.

This guide provides a technical framework for navigating the commercial landscape of high-purity L-Leucine. It moves beyond a simple supplier list to offer a comprehensive understanding of purity standards, analytical verification methods, and a logical workflow for supplier qualification, empowering scientists to make informed sourcing decisions that ensure experimental reproducibility and regulatory compliance.

Pillar 1: Defining "High-Purity" - Understanding Pharmacopeial Standards

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The term "high-purity" is qualitative. In a scientific and regulatory context, purity is defined by quantitative adherence to established pharmacopeial monographs. The most globally recognized standards are the United States Pharmacopeia (USP), European Pharmacopoeia (Ph. Eur.), and Japanese Pharmacopoeia (JP).[5][6] Sourcing L-Leucine that meets these standards is the first line of quality assurance.

A supplier's Certificate of Analysis (CoA) must be critically evaluated against these monograph requirements. Key parameters include not only the assay of L-Leucine but also strict limits on various impurities.

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Parameter	USP Specification	Rationale and Scientific Insight
Assay (on dried basis)	98.5% - 101.5%	This range ensures the identity and potency of the material. The titration method cited in the USP is a robust, absolute method for quantifying the amino acid.[7][8][9]
Specific Rotation	+14.9° to +17.3°	This is a critical parameter for confirming the enantiomeric purity. L-Leucine is chiral, and only the L-enantiomer is biologically active in most systems. An out-of-specification result can indicate the presence of the D-enantiomer or other chiral impurities.[7][9]
Loss on Drying	Not more than 0.2%	Controls the amount of volatile matter (primarily water). Excess moisture can affect stability, handling properties, and accurate weighing for formulation.[7]
Residue on Ignition	Not more than 0.4%	Limits the content of inorganic impurities that remain after combustion. This is a general test for inorganic contaminants that may originate from the manufacturing process.[7]
Chloride & Sulfate	≤ 0.05% (Chloride), ≤ 0.03% (Sulfate)	These limits control residual process-related inorganic ions, which could potentially interfere with downstream

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		applications or act as catalysts for degradation.[7][10]
Iron & Heavy Metals	≤ 0.003% (Iron), ≤ 0.0015% (Heavy Metals)	Essential for safety, especially in pharmaceutical formulations. Heavy metals can be toxic and may also compromise the stability of the active pharmaceutical ingredient (API).[7]
Related Compounds	Limits on individual and total impurities (e.g., via TLC or HPLC)	This is arguably the most critical area. It controls for other amino acids (e.g., isoleucine, valine) and potential organic synthesis byproducts.[9][11] The USP has evolved this test, highlighting the importance of specific and sensitive chromatographic methods.[9][10]

Pillar 2: Commercial Supplier Landscape for High-Purity L-Leucine

The selection of a supplier must be a deliberate process, weighing factors such as the grade of material offered, adherence to manufacturing standards like current Good Manufacturing Practices (cGMP), and the robustness of their quality systems.[12][13] cGMP compliance ensures that the product is manufactured, packaged, and stored under controlled conditions, providing lot-to-lot consistency.[12][13]

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Supplier	Grades Offered	Manufacturing Standards	Key Applications & Insights
Spectrum Chemical	USP, FCC	cGMP, FDA Registered/Inspected Facilities[12]	Offers a wide range of grades suitable for both research and pharmaceutical manufacturing. Their adherence to cGMP per 21CFR part 211 is a critical quality attribute for drug development professionals.[12]
MilliporeSigma (Merck)	USP, Ph. Eur., Certified Reference Material	Varies by product; includes pharmaceutical secondary standards	Provides not only bulk material but also certified reference standards (CRMs).[14][15] CRMs are essential for the validation of in-house analytical methods.
Evonik Industries	EP, USP, JP, FCC	Not explicitly stated, but serves biopharma and medical nutrition markets	Specializes in non-animal derived amino acids, a critical consideration for many biopharmaceutical applications to avoid adventitious agents. Offers grades suitable for cell culture media.[6]
Anmol Chemicals	IP, BP, Ph. Eur., USP, FCC	cGMP, WHO-GMP, ISO Certified, FDA Approved[16]	A manufacturer that provides extensive certification and

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			documentation, including Drug Master File (DMF) support, which is crucial for regulatory submissions.[16]
ITW Reagents (AppliChem)	Ph. Eur., USP	Pure, pharma grade	Explicitly states their amino acids are of non-animal origin, which is a key selection criterion for cell culture and biologics production.[5][17]
Santa Cruz Biotechnology	≥98% Purity	Research Grade	Primarily serves the research market. While high-purity, it may not come with the cGMP documentation required for later-stage drug development.[18]

Pillar 3: Verifying Purity - A Practical Analytical Workflow

Trust in a supplier's CoA is essential, but internal verification is a cornerstone of a robust quality control program. High-Performance Liquid Chromatography (HPLC) is the gold standard for assay and impurity profiling due to its specificity, sensitivity, and precision.[19][20]

Below is a representative protocol for determining L-Leucine purity and related amino acid impurities using a pre-column derivatization HPLC method with UV detection. This approach is often used because amino acids lack a strong native chromophore.

Experimental Protocol: HPLC Purity Assay of L-Leucine

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1. Principle & Causality: This method relies on the pre-column derivatization of L-Leucine and other potential amino acid impurities with a reagent like o-Phthalaldehyde (OPA) or 9-fluorenylmethyl chloroformate (FMOC). Derivatization attaches a UV-active molecule to the amino acids, allowing for sensitive detection. A reversed-phase C18 column is then used to separate the derivatized amino acids based on their hydrophobicity.

2. Materials & Reagents:

- L-Leucine sample
- USP L-Leucine Reference Standard (RS)[14]
- USP L-Valine RS and USP L-Isoleucine RS (for specificity/resolution check)
- HPLC Grade Acetonitrile and Methanol
- HPLC Grade Water (e.g., 18.2 MΩ·cm)
- Potassium Phosphate, Monobasic
- Boric Acid
- o-Phthalaldehyde (OPA)
- 2-Mercaptoethanol

3. Solution Preparation:

- Mobile Phase A: Prepare a phosphate buffer (e.g., 25 mM Potassium Phosphate, pH adjusted to 6.5) in HPLC grade water. Filter through a 0.45 µm filter.
- Mobile Phase B: HPLC Grade Acetonitrile.
- Derivatization Reagent (OPA): Dissolve OPA in methanol, add 2-mercaptoethanol, and mix with a borate buffer (pH 9.5). This solution is light-sensitive and should be prepared fresh.
- Standard Solution: Accurately weigh and dissolve USP L-Leucine RS in a suitable diluent (e.g., 0.1 N HCl) to a final concentration of ~1.0 mg/mL.

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- Sample Solution: Prepare the L-Leucine sample to be tested at the same concentration as the Standard Solution.
- System Suitability Solution (SSS): Prepare a solution containing L-Leucine, L-Isoleucine, and L-Valine to verify that the chromatographic system can adequately separate these closely related compounds.

4. Chromatographic Conditions:

- HPLC System: A gradient HPLC system with a UV detector.
- Column: C18 reversed-phase column (e.g., 4.6 mm x 150 mm, 3.5 µm particle size).
- Flow Rate: 1.0 mL/min.
- Detection Wavelength: 338 nm (for OPA derivatives).
- Injection Volume: 10 µL.
- Gradient Program:
  - 0-5 min: 10% B
  - 5-25 min: Ramp to 60% B
  - 25-30 min: Hold at 60% B
  - 30-31 min: Ramp to 10% B
  - 31-40 min: Re-equilibrate at 10% B

5. Derivatization & Analysis Procedure:

- For each solution (Standard, Sample, SSS, Blank), mix a defined volume (e.g., 100 µL) with the OPA derivatization reagent in an autosampler vial.
- Allow the reaction to proceed for a precise time (e.g., 2 minutes) before injection. Consistency in timing is critical for reproducibility.

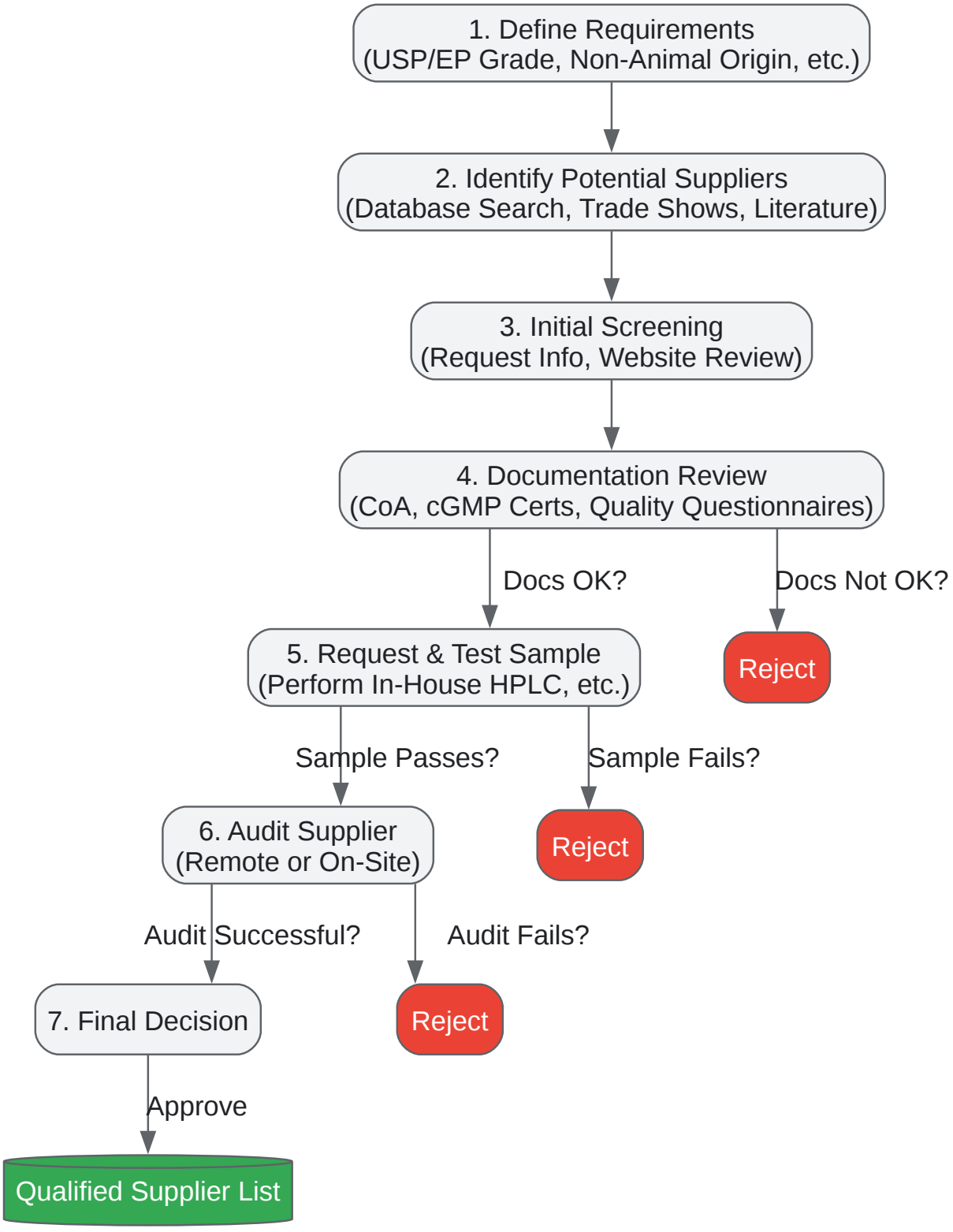
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- Inject the derivatized solutions onto the HPLC system.
- System Suitability: First, inject the SSS. The resolution between the L-Isoleucine and L-Leucine peaks must be ≥ 1.5. The relative standard deviation (RSD) for five replicate injections of the L-Leucine standard should be ≤ 2.0%.
- Quantification: Calculate the purity of the L-Leucine sample by comparing the peak area of the principal peak in the sample chromatogram to that of the standard chromatogram. Identify and quantify any impurity peaks based on their area percentage relative to the main L-Leucine peak.

Workflow for Supplier Selection & Qualification

Selecting a supplier for a critical raw material like L-Leucine requires a structured, risk-based approach. The following workflow, visualized in the diagram below, outlines a self-validating system for qualifying a new supplier.

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Caption: Supplier qualification workflow for high-purity L-Leucine.

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Conclusion

Sourcing high-purity L-Leucine for research, development, and manufacturing is a multi-faceted process that extends far beyond a simple price comparison. It requires a deep technical understanding of international purity standards, a robust in-house analytical capability for verification, and a structured approach to supplier qualification. By grounding sourcing decisions in the principles of pharmacopeial compliance, analytical validation, and cGMP manufacturing standards, scientists and drug development professionals can mitigate risks, ensure the integrity of their work, and build a foundation for reproducible and scalable success.

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